

Application Notes and Protocols for Spectroscopic Analysis of Aniline-Water Mixtures

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Compound of Interest

Compound Name: *Aniline water*

Cat. No.: *B12563989*

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Introduction

Aniline is a primary aromatic amine that serves as a crucial building block in the synthesis of a wide array of industrial chemicals, including dyes, polymers, and pharmaceuticals. Its interaction with water is of significant interest in various scientific and industrial contexts, from understanding reaction kinetics in aqueous media to monitoring its presence as an environmental contaminant. Spectroscopic techniques offer powerful, non-destructive methods for characterizing aniline-water mixtures, providing insights into concentration, molecular interactions, and the influence of environmental factors such as pH.

This document provides detailed application notes and protocols for the analysis of aniline-water mixtures using UV-Visible, Fluorescence, and Raman spectroscopy.

Data Presentation

UV-Visible Spectroscopy

The UV-Visible absorption spectrum of aniline in water is characterized by two primary absorption bands. The position and intensity of these bands are sensitive to the pH of the solution due to the protonation of the amino group.^[1]

Spectroscopic Parameter	Value in Neutral Water	Value in Dilute Aqueous Acid	Reference
λ_{max} 1	~230 nm	~203 nm	[2][3]
λ_{max} 2	~280 nm	Not prominent	[2][3]

In acidic conditions, the anilinium cation is formed, leading to a hypsochromic (blue) shift of the primary absorption band as the lone pair of electrons on the nitrogen atom is no longer in conjugation with the benzene ring.[2]

Fluorescence Spectroscopy

Aniline exhibits fluorescence in aqueous solutions, though the quantum yield is significantly affected by the interaction with water molecules, which can lead to fluorescence quenching.[4]

Spectroscopic Parameter	Value	Reference
Excitation λ_{max}	~286 nm	[5]
Emission λ_{max}	~336 nm	[5]
Fluorescence Quenching	Observed in water compared to organic solvents	[4]

The fluorescence of aniline and its derivatives is known to be quenched by water, a phenomenon attributed to interactions with water clusters rather than exciplex formation.[4]

Experimental Protocols

Protocol 1: UV-Visible Spectroscopic Analysis

This protocol outlines the procedure for determining the concentration of aniline in a water sample.

1. Materials and Reagents:

- Aniline (analytical grade)

- Deionized water
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes
- Quartz cuvettes (1 cm path length)
- UV-Visible spectrophotometer

2. Preparation of Standard Solutions:

- Stock Solution (1000 mg/L): Accurately weigh 100 mg of aniline and dissolve it in a small amount of deionized water in a 100 mL volumetric flask. Fill the flask to the mark with deionized water.
- Working Standards: Prepare a series of working standards (e.g., 1, 2, 5, 10, 20 mg/L) by diluting the stock solution with deionized water in volumetric flasks.

3. Sample Preparation:

- For clear aqueous samples, no special preparation is needed. If the sample contains suspended solids, filter it through a 0.45 μm syringe filter.

4. Instrumentation and Measurement:

- Turn on the UV-Visible spectrophotometer and allow it to warm up for at least 30 minutes.
- Set the wavelength range to scan from 200 nm to 400 nm.
- Use deionized water as a blank to zero the instrument.
- Measure the absorbance spectra of the prepared standard solutions and the sample.
- Identify the absorbance maximum at approximately 230 nm and 280 nm.[3]

5. Data Analysis:

- Construct a calibration curve by plotting the absorbance at the chosen wavelength (e.g., 280 nm to avoid interference from other substances absorbing in the deep UV)[3] versus the concentration of the aniline standards.
- Determine the concentration of aniline in the sample by interpolating its absorbance value on the calibration curve.

Protocol 2: Fluorescence Spectroscopic Analysis

This protocol describes the measurement of the fluorescence spectrum of an aniline-water mixture.

1. Materials and Reagents:

- Aniline (fluorescence grade)
- Deionized water
- Quartz fluorescence cuvettes (1 cm path length)
- Spectrofluorometer

2. Preparation of Solutions:

- Prepare a dilute solution of aniline in deionized water (e.g., 1 mg/L) to avoid inner filter effects.

3. Instrumentation and Measurement:

- Turn on the spectrofluorometer and allow the lamp to stabilize.
- Set the excitation wavelength to 286 nm.[5]
- Scan the emission spectrum from 300 nm to 500 nm.
- Use a deionized water blank to subtract any background fluorescence.

4. Data Analysis:

- Identify the emission maximum, which should be around 336 nm.^[5] The fluorescence intensity can be used for quantitative analysis with a proper calibration curve.

Protocol 3: Raman Spectroscopic Analysis

This protocol details the acquisition of a Raman spectrum for an aniline-water mixture to study intermolecular interactions.

1. Materials and Reagents:

- Aniline (analytical grade)
- Deionized water
- Glass vials or quartz cuvettes for Raman analysis
- Raman spectrometer

2. Sample Preparation:

- Prepare a mixture of aniline and water in the desired concentration. For studying intermolecular interactions, a mixture with a significant mole fraction of both components is recommended.

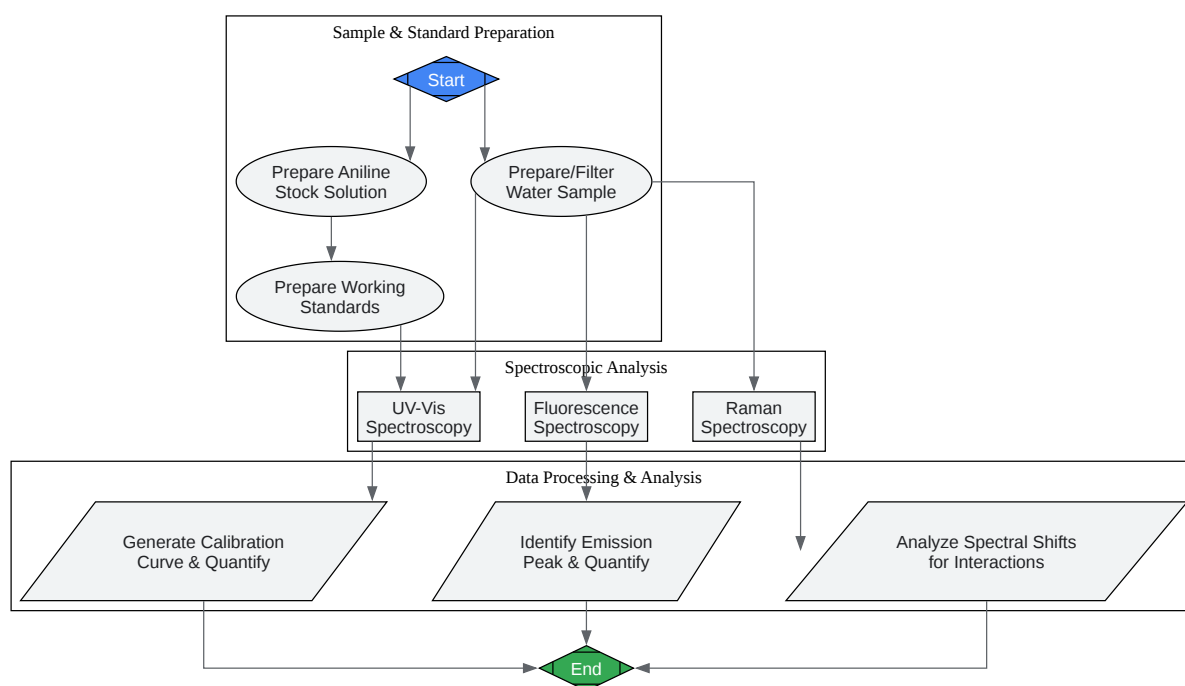
3. Instrumentation and Measurement:

- Turn on the Raman spectrometer and allow it to stabilize.
- Place the sample in the sample holder.
- Set the laser excitation wavelength (e.g., 785 nm).
- Acquire the Raman spectrum over a suitable spectral range (e.g., 200 cm^{-1} to 3500 cm^{-1}).
- Acquire spectra of pure aniline and pure water for comparison.

4. Data Analysis:

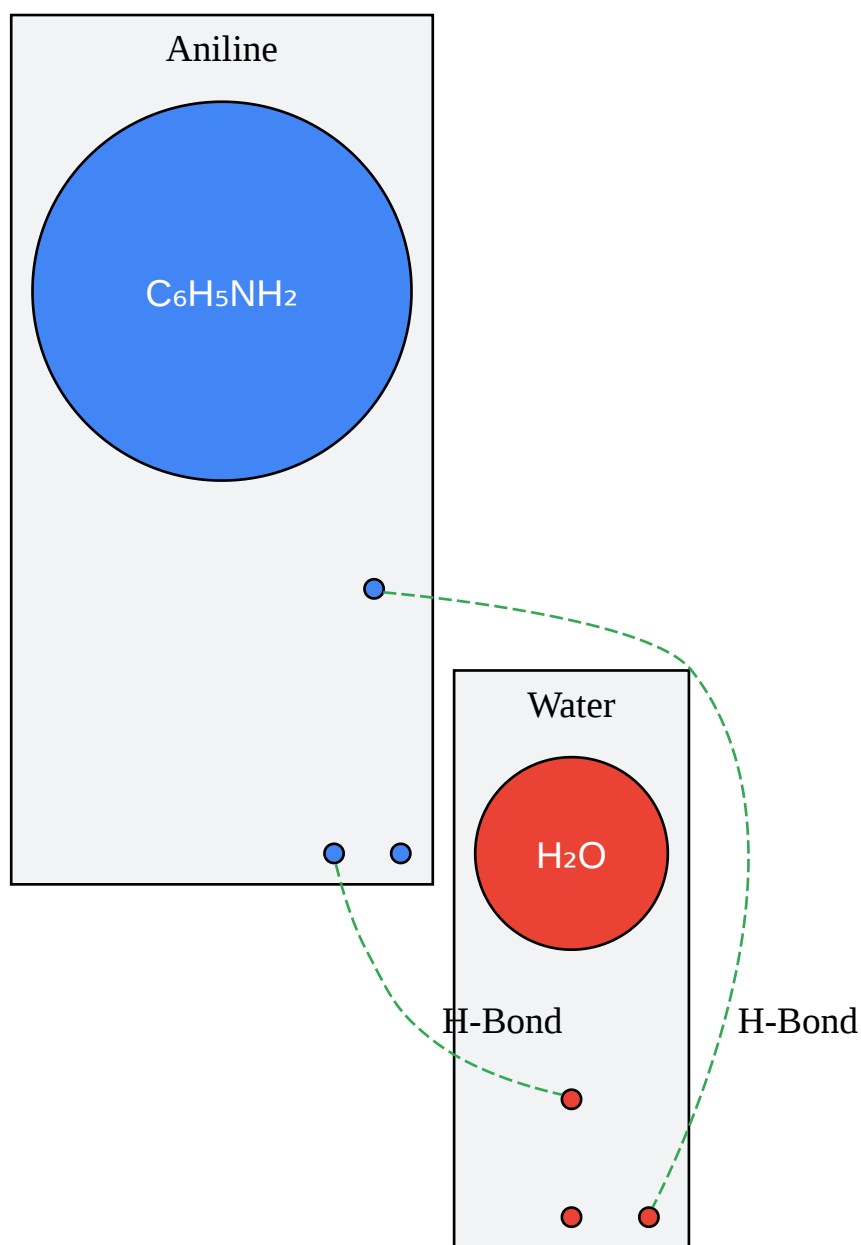
- Compare the spectrum of the mixture to the spectra of the pure components. Shifts in the positions of Raman bands, particularly those associated with the N-H stretching vibrations of aniline and the O-H stretching vibrations of water, can provide information about hydrogen bonding and other intermolecular interactions.[6]

Visualizations



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Caption: Experimental workflow for spectroscopic analysis.



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Caption: Aniline-water hydrogen bonding interactions.

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